

An In-Depth Technical Guide to (E)-hept-2-enenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-hept-2-enenitrile

Cat. No.: B15484019

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and relevant reaction pathways for **(E)-hept-2-enenitrile**, a valuable intermediate in organic synthesis. The information is curated for professionals engaged in research and development within the chemical and pharmaceutical industries.

Chemical Identity and Nomenclature

(E)-hept-2-enenitrile is an unsaturated nitrile with a seven-carbon chain. The "(E)" designation indicates the trans configuration of the substituents across the double bond.

- IUPAC Name: **(E)-hept-2-enenitrile**[\[1\]](#)
- Synonyms: 22031-56-7, NSC147128, SCHEMBL848248, NSC147129, NSC-147128[\[1\]](#)
- Molecular Formula: C₇H₁₁N[\[1\]](#)
- CAS Number: 22031-56-7[\[1\]](#)

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **(E)-hept-2-enenitrile**. This data is essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Weight	109.17 g/mol	PubChem[1]
Exact Mass	109.089149355 Da	PubChem[1]
XLogP3	2.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Topological Polar Surface Area	23.8 Å ²	PubChem[1]
Heavy Atom Count	8	PubChem[1]
Complexity	105	PubChem[1]

Experimental Protocols: Synthesis

The synthesis of **(E)-hept-2-enenitrile** can be effectively achieved via the Horner-Wadsworth-Emmons (HWE) reaction. This olefination reaction is renowned for its high (E)-stereoselectivity when forming α,β -unsaturated compounds. The HWE reaction utilizes a stabilized phosphonate carbanion, which reacts with an aldehyde to yield the target alkene.[2][3][4]

Representative Protocol for the Synthesis of **(E)-hept-2-enenitrile** via Horner-Wadsworth-Emmons Reaction:

This protocol is a representative example based on established methodologies for the Horner-Wadsworth-Emmons reaction.

Step 1: Preparation of the Phosphonate Reagent (Arbuzov Reaction)

- Combine equimolar amounts of triethyl phosphite and 2-bromoacetonitrile in a round-bottom flask equipped with a reflux condenser.
- Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at approximately 100-150 °C for several hours.

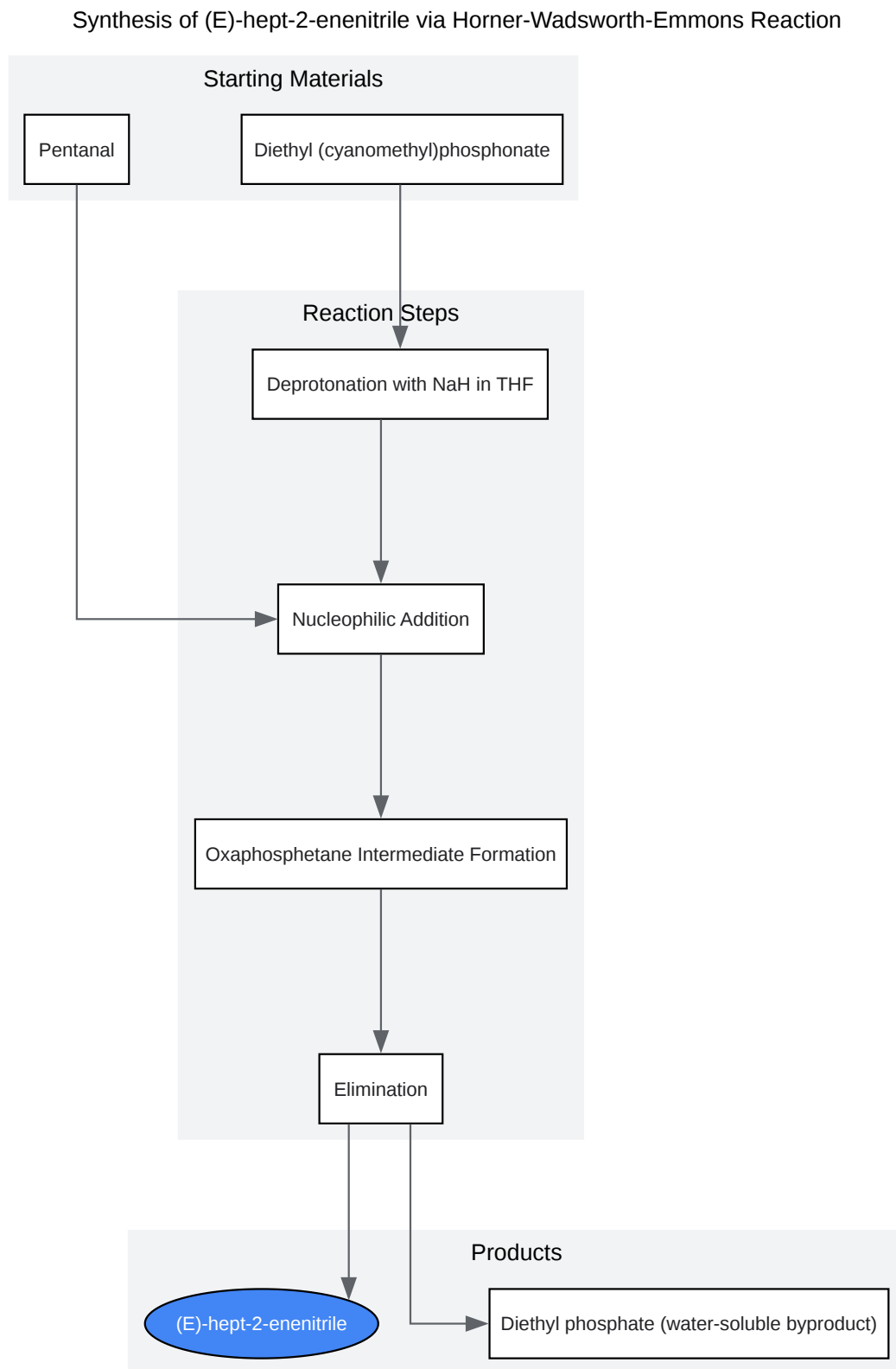
- Monitor the reaction progress by observing the cessation of ethyl bromide evolution.
- After cooling, purify the resulting diethyl (cyanomethyl)phosphonate by vacuum distillation.

Step 2: Horner-Wadsworth-Emmons Olefination

- In a flame-dried, three-necked round-bottom flask under an inert atmosphere, dissolve diethyl (cyanomethyl)phosphonate in an anhydrous aprotic solvent such as tetrahydrofuran (THF) or dimethoxyethane (DME).
- Cool the solution to 0 °C in an ice bath.
- Add a strong base, such as sodium hydride (NaH), portion-wise to the stirred solution to generate the phosphonate carbanion.
- After the addition is complete, allow the mixture to stir at 0 °C for approximately 30 minutes, then warm to room temperature.
- Cool the reaction mixture back to 0 °C and add pentanal (1.0 equivalent) dropwise via a syringe.
- Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride (NH₄Cl) solution.
- Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford pure **(E)-hept-2-enenitrile**.

Synthetic Pathway Visualization

The following diagram illustrates the logical workflow for the synthesis of **(E)-hept-2-enenitrile** using the Horner-Wadsworth-Emmons reaction.



[Click to download full resolution via product page](#)

Caption: Horner-Wadsworth-Emmons synthesis of **(E)-hept-2-enenitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (E)-hept-2-enenitrile | C₇H₁₁N | CID 6187413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Horner-Wadsworth-Emmons Reaction | NROChemistry [nrochemistry.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to (E)-hept-2-enenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15484019#e-hept-2-enenitrile-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com